

Octamylamine Sulfamate: Information Not Available for Surface Modification Applications

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Compound of Interest

Compound Name: Octamylamine sulfamate

Cat. No.: B15189938

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Extensive research has not yielded specific information on the use of "**octamylamine sulfamate**" for surface modification in the context of research, drug development, or any related scientific applications. The scientific literature and available documentation do not contain specific protocols, quantitative data, or established signaling pathways for this particular compound.

General information exists for the constituent components, octylamine and sulfamates, individually:

- **Octylamine:** This primary aliphatic amine is recognized for its role as a chemical intermediate.^[1] Its structure, featuring a terminal amine group and a hydrophobic carbon chain, allows it to participate in various chemical reactions.^[1] In the realm of nanotechnology, primary alkylamines similar to octylamine are utilized for the formation and stabilization of nanoparticles.^[2] They can be grafted onto polymer backbones to create micelles and can alter the surface charge of nanoparticles.^{[2][3]}
- **Sulfamates:** This class of sulfur-containing compounds is primarily explored in medicinal chemistry and organic synthesis.^{[4][5]} They are investigated for their potential as therapeutic agents and are used as intermediates in the synthesis of more complex molecules.^{[4][5][6][7]}

The combination of these two into "**octamylamine sulfamate**" and its application in surface modification is not described in the currently available scientific literature. Therefore, the creation of detailed application notes, experimental protocols, and data presentations as requested is not possible at this time.

Researchers and professionals interested in surface modification may consider exploring the extensive literature on established surface modification techniques using other amine-containing compounds or alternative functional groups. The principles of nanoparticle functionalization are well-documented and offer a variety of strategies for altering surface properties for applications in drug delivery and materials science.[8][9][10]

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References

- 1. nbinno.com [nbinno.com]
- 2. ijrps.com [ijrps.com]
- 3. Functionalizable Amine-based Polymer Nanoparticles - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Synthesis and physicochemical properties of sulfamate derivatives as topical antiglaucoma agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. macsphere.mcmaster.ca [macsphere.mcmaster.ca]
- 6. Sulfamate synthesis by amination [organic-chemistry.org]
- 7. Sulfamate synthesis by sulfamoylation [organic-chemistry.org]
- 8. Functionalized nanoparticles: Tailoring properties through surface energetics and coordination chemistry for advanced biomedical applications - Nanoscale (RSC Publishing) [pubs.rsc.org]
- 9. mdpi.com [mdpi.com]
- 10. Surface functionalization of nanoparticles to control cell interactions and drug release - PubMed [pubmed.ncbi.nlm.nih.gov]
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